

2-Chloro-2,3-dimethylbutane CAS number and properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-2,3-dimethylbutane

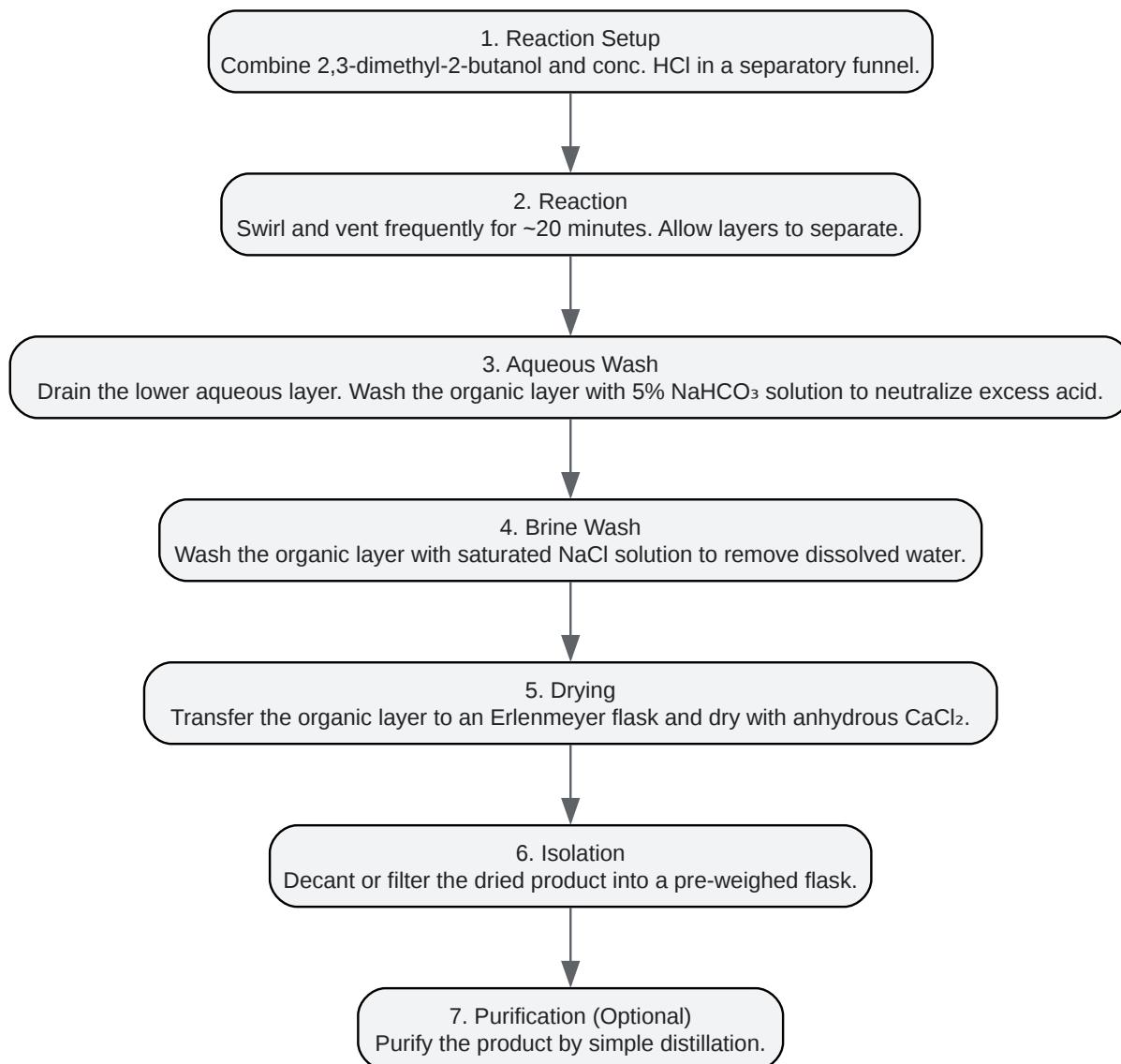
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Core Identification and Molecular Architecture

2-Chloro-2,3-dimethylbutane, a halogenated alkane, is structurally characterized by a butane backbone with methyl groups at positions 2 and 3, and a chlorine atom at the tertiary carbon (C2). This specific arrangement imparts distinct chemical properties that are central to its utility in organic synthesis.

The definitive identifier for this compound is its CAS Registry Number: 594-57-0.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Its molecular formula is C₆H₁₃Cl, corresponding to a molecular weight of approximately 120.62 g/mol.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)



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- To cite this document: BenchChem. [2-Chloro-2,3-dimethylbutane CAS number and properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1595545#2-chloro-2-3-dimethylbutane-cas-number-and-properties\]](https://www.benchchem.com/product/b1595545#2-chloro-2-3-dimethylbutane-cas-number-and-properties)

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